

# Application Notes and Protocols for Reactive Yellow 25 in Textile Printing

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## Compound of Interest

Compound Name: Reactive yellow 25

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These application notes provide a comprehensive overview and detailed protocols for the utilization of **Reactive Yellow 25** (C.I. 191755) in textile printing applications, specifically on cellulosic fibers such as cotton and viscose.[1][2]

## Introduction

**Reactive Yellow 25** is a brilliant yellow, water-soluble anionic dye belonging to the single azo class.[1] Its chemical structure contains a reactive group that forms a covalent bond with the hydroxyl groups of cellulosic fibers under alkaline conditions, resulting in excellent wash fastness and vibrant coloration.[3] This makes it a popular choice for dyeing and printing applications where high durability is required.[3]

Key Properties of **Reactive Yellow 25**:

Property	Value	Reference
C.I. Name	Reactive Yellow 25	[1]
C.I. Number	191755	[1]
CAS Number	12226-52-7 / 72139-14-1	[1]
Molecular Formula	C <sub>26</sub> H <sub>14</sub> Cl <sub>2</sub> N <sub>7</sub> Na <sub>3</sub> O <sub>10</sub> S <sub>2</sub>	[1]
Molecular Weight	788.44 g/mol	[1]
Appearance	Light yellow powder	[2]
Solubility in Water (25°C)	> 100 g/L	[1][2]
Application	Dyeing and printing of cotton and viscose	[2]

## Principle of Application

The application of **Reactive Yellow 25** in textile printing involves a multi-step process that ensures the formation of a stable covalent bond between the dye and the fiber. The key stages are:

- **Printing Paste Preparation:** The dye is mixed with a thickener, alkali, and other auxiliaries to create a paste with the desired viscosity for printing.
- **Printing:** The paste is applied to the textile substrate using methods such as screen printing.
- **Drying:** The printed fabric is dried to prevent smudging before the fixation step.
- **Fixation:** The dye is chemically fixed to the fiber using heat (steaming or thermofixation) or a cold pad-batch method in the presence of an alkali.
- **Washing Off:** Unfixed and hydrolyzed dye is removed from the fabric surface to ensure optimal fastness properties and prevent bleeding.

## Experimental Protocols

### Materials and Reagents

- **Reactive Yellow 25** dye powder
- Scoured and bleached 100% cotton fabric
- Urea
- Sodium Alginate (thickener)
- Sodium Bicarbonate ( $\text{NaHCO}_3$ ) or Soda Ash ( $\text{Na}_2\text{CO}_3$ )
- Resist Salt (Sodium m-nitrobenzenesulfonate)
- Non-ionic detergent
- Acetic Acid
- Distilled water

## Preparation of Printing Paste

A typical recipe for a one-phase steam fixation printing paste is provided below. Quantities can be adjusted based on the desired shade depth.

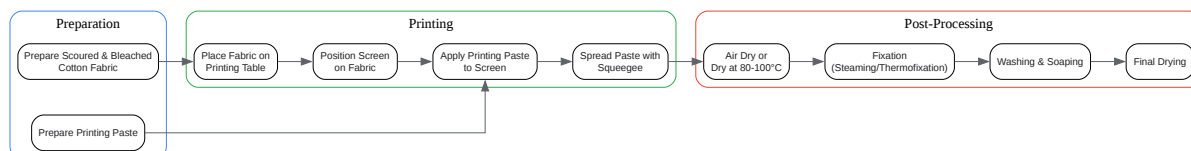
Component	Quantity (g) for 1000g Paste	Purpose
Reactive Yellow 25	20 - 40	Colorant
Urea	100 - 150	Humectant (prevents drying), dye solvent
Sodium Alginate (4% stock)	500 - 600	Thickener
Sodium Bicarbonate	20 - 30	Alkali for fixation
Resist Salt	10	Mild oxidizing agent to prevent reduction
Water	to 1000	Solvent

#### Procedure:

- Create a stock solution of the thickener by slowly adding sodium alginate to cold water with constant stirring until a smooth, lump-free paste is formed.
- In a separate container, dissolve the **Reactive Yellow 25** dye and urea in a small amount of warm water.
- Add the dissolved dye solution and resist salt to the thickener stock and stir thoroughly.
- Finally, add the sodium bicarbonate and mix until a homogeneous printing paste is obtained.

## Printing Process (Screen Printing)

The following workflow outlines the screen printing process:



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Caption: Experimental workflow for screen printing with **Reactive Yellow 25**.

## Fixation Methods

### 3.4.1. Steam Fixation:

- After printing and drying, the fabric is subjected to saturated steam.
- Temperature: 102-105°C<sup>[4]</sup>

- Time: 10-15 minutes[4]
- This method is widely used and provides excellent color yield and fixation.

#### 3.4.2. Thermofixation (Dry Heat):

- The printed and dried fabric is passed through a hot air chamber.
- Temperature: 140-150°C
- Time: 3-5 minutes[4]
- This method is suitable for continuous processing.

#### 3.4.3. Cold Pad-Batch Fixation:

- Prepare a printing paste without the alkali.
- After printing and drying, the fabric is padded with an alkaline solution (e.g., sodium silicate and caustic soda).[4]
- The padded fabric is batched (rolled) and covered with a plastic sheet to prevent drying.
- Dwell Time: 12-24 hours at room temperature.
- This method is energy-efficient but requires a longer processing time.

## Washing and Soaping Procedure

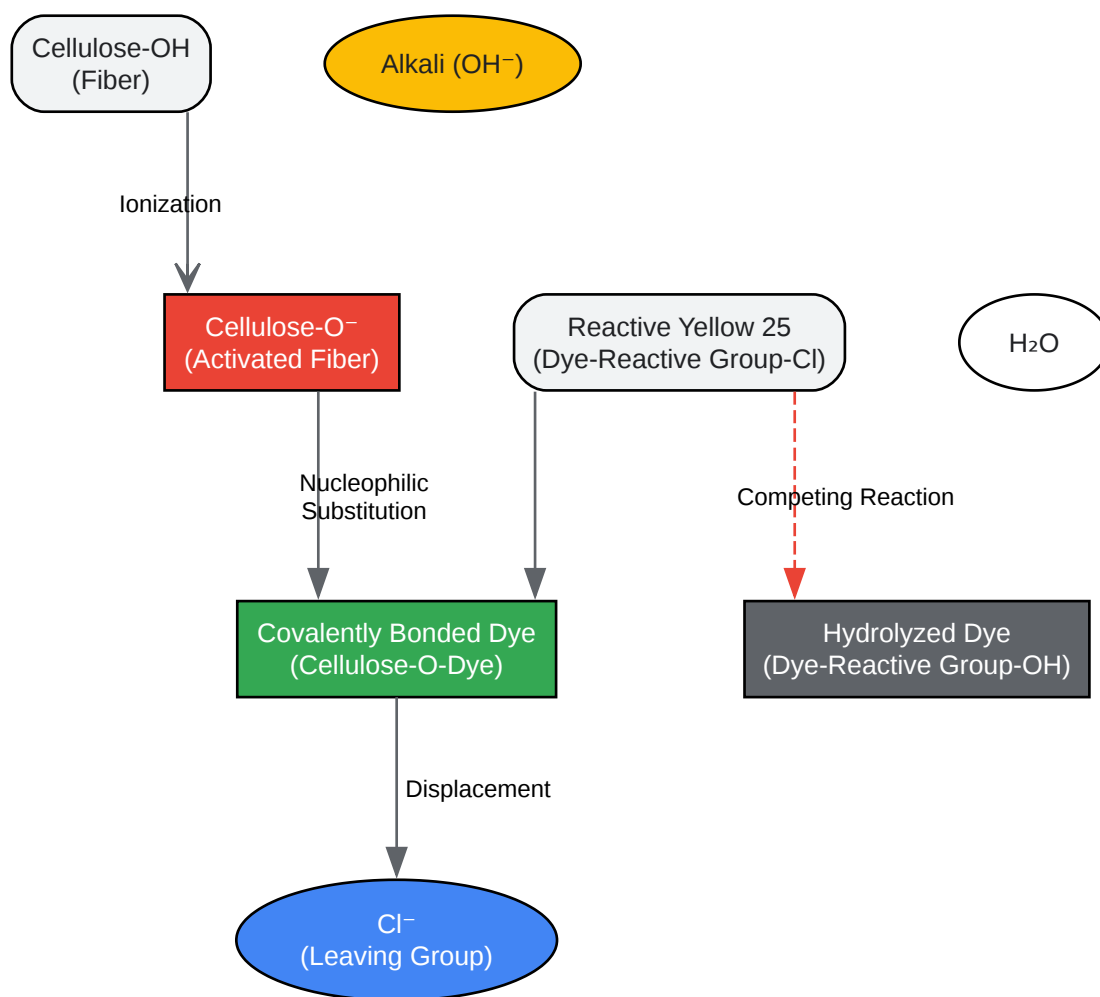
Thorough washing is crucial to remove unfixed dye and ensure high wet fastness.

- Cold Rinse: Rinse the printed fabric thoroughly in cold running water to remove the thickener and other auxiliaries.
- Hot Wash: Wash the fabric in hot water (60-70°C) with a non-ionic detergent (1-2 g/L).[4]
- Boiling Soap: For optimal fastness, a soaping bath at or near boiling temperature (90-100°C) for 10-15 minutes is recommended.[4]

- Hot Rinse: Rinse again in hot water.
- Cold Rinse: A final cold rinse to cool down the fabric.
- Neutralization (Optional): If necessary, neutralize the fabric with a dilute solution of acetic acid to a pH of 6-7.
- Drying: Dry the washed fabric.

## Signaling Pathway: Dye-Fiber Reaction

The fixation of **Reactive Yellow 25** onto cellulosic fibers proceeds via a nucleophilic substitution reaction. Under alkaline conditions, the hydroxyl groups of the cellulose polymer are ionized to form highly nucleophilic cellulosate ions. These ions then attack the electrophilic carbon atom of the reactive group in the dye molecule, displacing a leaving group (e.g., a chlorine atom from a triazine ring) and forming a stable covalent ether linkage.



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